

UNC6852: A Comparative Guide to its Cross-Reactivity with Epigenetic Modifiers

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Compound of Interest

Compound Name: *UNC6852*

Cat. No.: *B15540949*

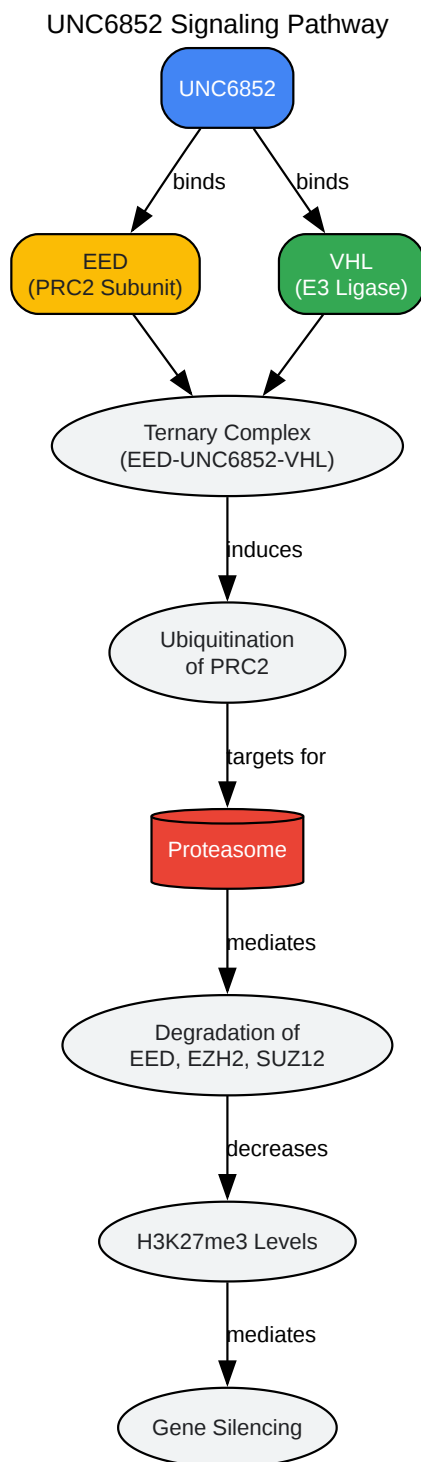
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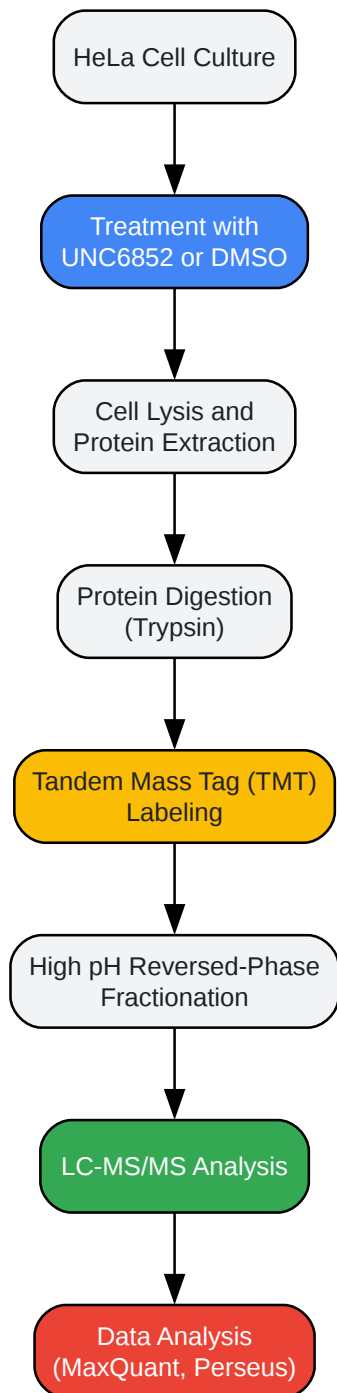
UNC6852 is a potent and selective degrader of the Polycomb Repressive Complex 2 (PRC2), a key player in epigenetic regulation. This guide provides a comprehensive comparison of **UNC6852**'s activity and selectivity against other epigenetic modifiers, supported by experimental data and detailed protocols.

Mechanism of Action: Targeted Degradation of PRC2

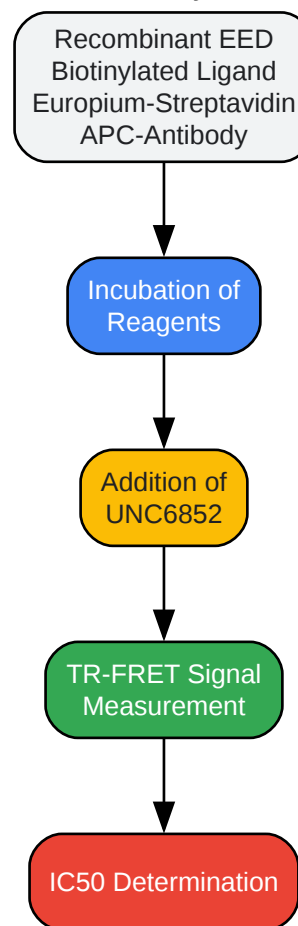
UNC6852 is a Proteolysis Targeting Chimera (PROTAC) that selectively targets the Embryonic Ectoderm Development (EED) subunit of the PRC2 complex.^{[1][2][3]} It functions by simultaneously binding to EED and the von Hippel-Lindau (VHL) E3 ubiquitin ligase.^{[1][3]} This induced proximity triggers the ubiquitination and subsequent proteasomal degradation of not only EED but also other core components of the PRC2 complex, namely EZH2 and SUZ12.^{[1][2]} The degradation of the PRC2 complex leads to a reduction in histone H3 lysine 27 trimethylation (H3K27me3), a key epigenetic mark for gene silencing, and exhibits anti-proliferative effects in specific cancer cell lines.^{[1][3]}



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- 3. Degradation of Polycomb Repressive Complex 2 with an EED-Targeted Bivalent Chemical Degradar - PubMed [pubmed.ncbi.nlm.nih.gov]
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